

Solubility of 2-Nitrocyclohexanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Nitrocyclohexanol

Cat. No.: B8771557

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Introduction

2-Nitrocyclohexanol is a key intermediate in organic synthesis, valued for its bifunctional nature containing both a hydroxyl and a nitro group on a cyclohexane scaffold. These functional groups allow for a variety of chemical transformations, making it a versatile building block in the synthesis of pharmaceuticals and other complex organic molecules. The solubility of **2-Nitrocyclohexanol** in organic solvents is a critical parameter for its application in reaction chemistry, purification processes such as recrystallization, and formulation development.

This technical guide provides a comprehensive overview of the known solubility characteristics of **2-Nitrocyclohexanol**. It is important to note that while qualitative solubility information is available in the literature, specific quantitative solubility data (e.g., in g/100 mL or mol/L at various temperatures) is not readily found in publicly accessible databases. Consequently, this guide also furnishes a detailed experimental protocol for the systematic determination of its solubility in various organic solvents.

Qualitative Solubility Profile of 2-Nitrocyclohexanol

Based on available literature, **2-Nitrocyclohexanol** exhibits solubility in a range of common organic solvents. This is attributed to its molecular structure, which includes polar hydroxyl (-OH) and nitro (-NO₂) groups, as well as a non-polar cyclohexane ring. This dual character allows for interactions with both polar and non-polar solvents. The principle of "like dissolves

like" suggests that its solubility will be significant in polar organic solvents and moderate in solvents with intermediate polarity.

The qualitative solubility data gathered from various sources is summarized in Table 1.

Solvent Class	Solvent Name	Qualitative Solubility	Notes
Polar Protic	Ethanol	Soluble	The hydroxyl group of ethanol can form hydrogen bonds with both the nitro and hydroxyl groups of 2-Nitrocyclohexanol.
Polar Aprotic	Tetrahydrofuran (THF)	Likely Soluble	Often used as a solvent for reactions involving similar compounds.
Dichloromethane (CH ₂ Cl ₂)	Likely Soluble	A common solvent for a wide range of organic compounds.	
Ethers	Diethyl Ether	Soluble	Mentioned as a suitable solvent.
tert-Butyl methyl ether (TBME)	Soluble	Used as a solvent in the synthesis and kinetic resolution of 2-Nitrocyclohexanol.	
Aromatic Hydrocarbons	Toluene	Soluble	Utilized as a solvent in reactions involving 2-Nitrocyclohexanol.

Experimental Protocol for Quantitative Solubility Determination

The following is a detailed methodology for the experimental determination of the solubility of **2-Nitrocyclohexanol** in an organic solvent of interest. The method described is the widely accepted isothermal shake-flask method.

Principle

A saturated solution of **2-Nitrocyclohexanol** is prepared in the chosen solvent by agitating an excess amount of the solute in the solvent at a constant temperature for a sufficient period to reach equilibrium. After equilibration, the undissolved solute is separated, and the concentration of **2-Nitrocyclohexanol** in the clear supernatant is determined using a suitable analytical technique.

Materials and Reagents

- Solute: High-purity **2-Nitrocyclohexanol**
- Solvents: HPLC or analytical grade organic solvents of interest (e.g., ethanol, toluene, ethyl acetate, etc.)
- Apparatus:
 - Analytical balance (± 0.1 mg)
 - Thermostatic shaker bath or incubator
 - Calibrated volumetric flasks and pipettes
 - Syringe filters (e.g., 0.45 μm PTFE)
 - Vials with screw caps
 - Centrifuge (optional)
 - Analytical instrument for quantification (e.g., Gas Chromatograph with a Flame Ionization Detector (GC-FID) or High-Performance Liquid Chromatograph with a UV detector (HPLC-UV))

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **2-Nitrocyclohexanol** to a series of vials. The presence of undissolved solid at the end of the experiment is crucial to ensure saturation.
 - Accurately pipette a known volume (e.g., 5.00 mL) of the desired organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C, 30 °C, etc.).
 - Agitate the vials at a constant speed for a predetermined period to allow the system to reach equilibrium. A period of 24 to 48 hours is typically sufficient, but the optimal time should be determined by preliminary experiments (i.e., measuring the concentration at different time points until it becomes constant).
- Sample Collection and Preparation:
 - After equilibration, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pre-warmed (to the equilibration temperature) syringe.
 - Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microcrystals.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.

Analytical Quantification

The concentration of **2-Nitrocyclohexanol** in the diluted solutions can be determined by a validated analytical method. Given the nitro group, HPLC-UV or GC-FID are suitable

techniques.

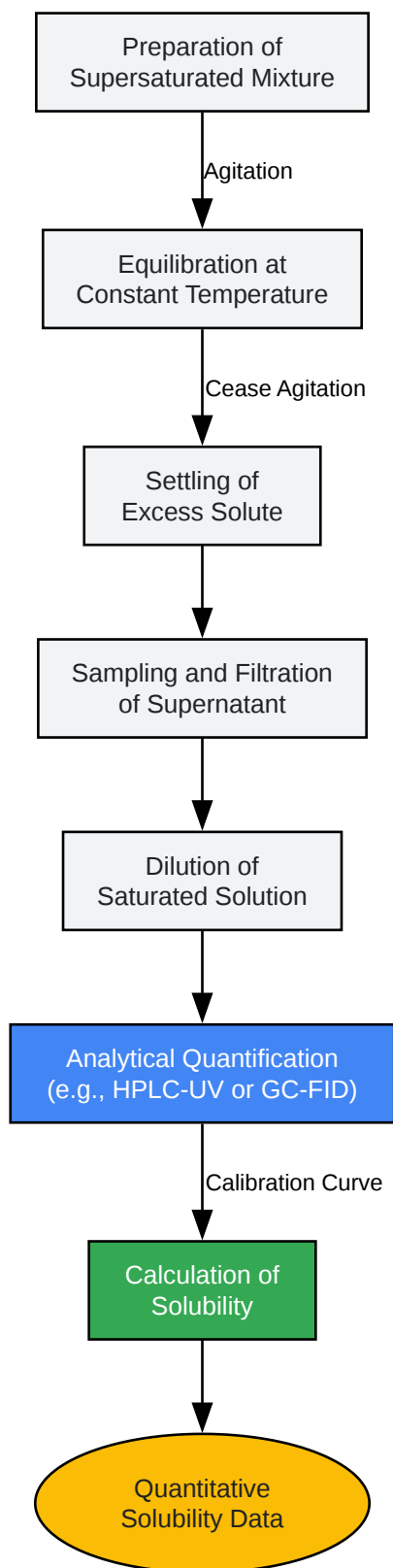
- HPLC-UV Method:
 - Mobile Phase: A suitable mixture of organic solvent (e.g., acetonitrile) and water.
 - Column: A C18 reverse-phase column.
 - Detection: UV detection at a wavelength where **2-Nitrocyclohexanol** exhibits significant absorbance (e.g., around 210 nm).
 - Calibration: Prepare a series of standard solutions of **2-Nitrocyclohexanol** of known concentrations and generate a calibration curve.
- GC-FID Method:
 - Column: A suitable capillary column (e.g., DB-5 or equivalent).
 - Temperatures: Optimize injector, oven, and detector temperatures.
 - Carrier Gas: High-purity nitrogen or helium.
 - Calibration: Prepare a series of standard solutions of **2-Nitrocyclohexanol** of known concentrations and generate a calibration curve.

Data Analysis

- From the calibration curve, determine the concentration of **2-Nitrocyclohexanol** in the diluted sample.
- Calculate the concentration in the original saturated solution by accounting for the dilution factor.
- Express the solubility in appropriate units, such as g/100 mL or mol/L.

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **2-Nitrocyclohexanol** is depicted in the following diagram.



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Caption: Workflow for the experimental determination of solubility.

Conclusion

While existing literature qualitatively confirms the solubility of **2-Nitrocyclohexanol** in several common organic solvents, a clear need exists for quantitative data to support process development and optimization. The experimental protocol detailed in this guide provides a robust framework for researchers to systematically determine the solubility of **2-Nitrocyclohexanol** as a function of solvent type and temperature. The generation of such data would be a valuable contribution to the chemical and pharmaceutical sciences, enabling more precise control over reaction conditions, purification, and formulation involving this versatile intermediate.

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